

Technical Support Center: Ferensimycin B Sodium Salt Stability & Storage

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Compound of Interest

Compound Name: *Ferensimycin B, sodium salt*

CAS No.: 135501-80-3

Cat. No.: B12727645

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Topic: Long-Term Freeze Storage & Stability Optimization Product Code: [Generic-Reference] |
Compound Class: Polyether Ionophore Antibiotic[1][2][3][4]

Executive Summary: Stability Profile

Ferensimycin B sodium salt is a polyether ionophore structurally related to lysocellin.[1][2][3] While generally stable in its lyophilized solid state, it exhibits specific sensitivities to moisture-induced hydrolysis and acidic environments.[1][2][3][4] The sodium salt form enhances solubility in polar organic solvents but increases hygroscopicity, making "long-term freeze storage" a critical control point.[1][2][3][4] Improper storage leads to lactonization or cleavage of the polyether backbone, resulting in a silent loss of biological potency.[1][2][3][4]

Quick Reference Data

Parameter	Specification
Molecular Formula	C
	H
	O
	Na
Molecular Weight	~664.85 g/mol
Storage (Solid)	-20°C (Preferred) or -80°C; Must be Desiccated
Storage (Solution)	-20°C in DMSO/Ethanol (Max 1-2 months)
Solubility	Soluble in MeOH, EtOH, DMSO, CHCl ₃
	; Insoluble in Water
Primary Risk	Hygroscopicity leading to hydrolytic degradation

Core Storage Protocols (The "Why" and "How")

Q1: Why does Ferensimycin B sodium salt degrade even at -20°C?

Technical Insight: The degradation is rarely thermal; it is almost always chemical hydrolysis driven by trapped moisture.^{[1][2][3][4]} As a sodium salt, the compound is hygroscopic.^{[1][2][3][4]} If the vial is not strictly airtight, water vapor condenses during the freezing process.^{[1][2][3][4]} Over months, this trapped moisture facilitates the opening of the tetrahydropyran/furan rings or rearrangement of the terminal carboxylic acid function, rendering the ionophore incapable of forming the "pseudocyclic" cage necessary for cation transport.^{[1][2][3][4]}

Protocol: The "Double-Seal" Freeze Method

- Desiccation: Ensure the original vial is sealed under nitrogen or argon.^{[1][2][3][4]} If re-aliquoting, do so in a low-humidity environment (<30% RH).^{[1][2][3][4]}
- Secondary Containment: Place the primary vial inside a secondary container (e.g., a 50 mL conical tube) containing active silica gel or molecular sieves.

- Thermal Buffering: The secondary container also acts as a thermal buffer, preventing rapid temperature fluctuations during freezer door openings.[\[1\]\[2\]\[3\]\[4\]](#)

Q2: Can I store Ferensimycin B in solution at -80°C?

Recommendation: Avoid if possible. While DMSO stock solutions are often stored at -20°C, long-term storage (>3 months) is risky.[\[1\]\[2\]\[3\]\[4\]](#) DMSO is hygroscopic and will absorb water from the atmosphere every time the vial is opened.[\[1\]\[2\]\[3\]\[4\]](#)

- If you must store in solution: Use anhydrous DMSO.[\[1\]\[2\]\[3\]\[4\]](#) Aliquot into single-use volumes (e.g., 20 µL) to avoid freeze-thaw cycles. Flash freeze in liquid nitrogen before placing in -80°C.

Troubleshooting & FAQs

Q3: My reconstituted solution has turned slightly yellow. Is it still usable?

Diagnosis: Likely Oxidative Degradation. Polyether antibiotics are generally colorless to white.[\[1\]\[2\]\[3\]\[4\]](#) A yellow tint often indicates oxidation of trace impurities or the polyether backbone itself, often catalyzed by light exposure or metal contamination.[\[1\]\[2\]\[3\]\[4\]](#)

- Action: Run a QC check (see Section 4). If HPLC purity is >95%, it may be salvageable for non-critical assays.[\[1\]\[2\]\[3\]\[4\]](#) For kinetic studies or IC50 determination, discard.

Q4: I see a precipitate after thawing my DMSO stock.

Diagnosis: Salt "Crash-Out" or Hydrate Formation. Ferensimycin B sodium salt can form less soluble hydrates upon contact with trace moisture in the DMSO during thawing.[\[1\]\[2\]\[3\]\[4\]](#)

- Troubleshooting Steps:
 - Vortex vigorously for 60 seconds.
 - Warm the solution to 37°C for 5-10 minutes. Sonicate if necessary.[\[1\]\[2\]\[3\]\[4\]](#)
 - Critical: If precipitate remains, the compound has likely undergone an irreversible chemical change or the sodium ion has coordinated with carbonates/impurities.[\[1\]\[2\]\[3\]\[4\]](#) Do not

filter and use; the concentration is now unknown.

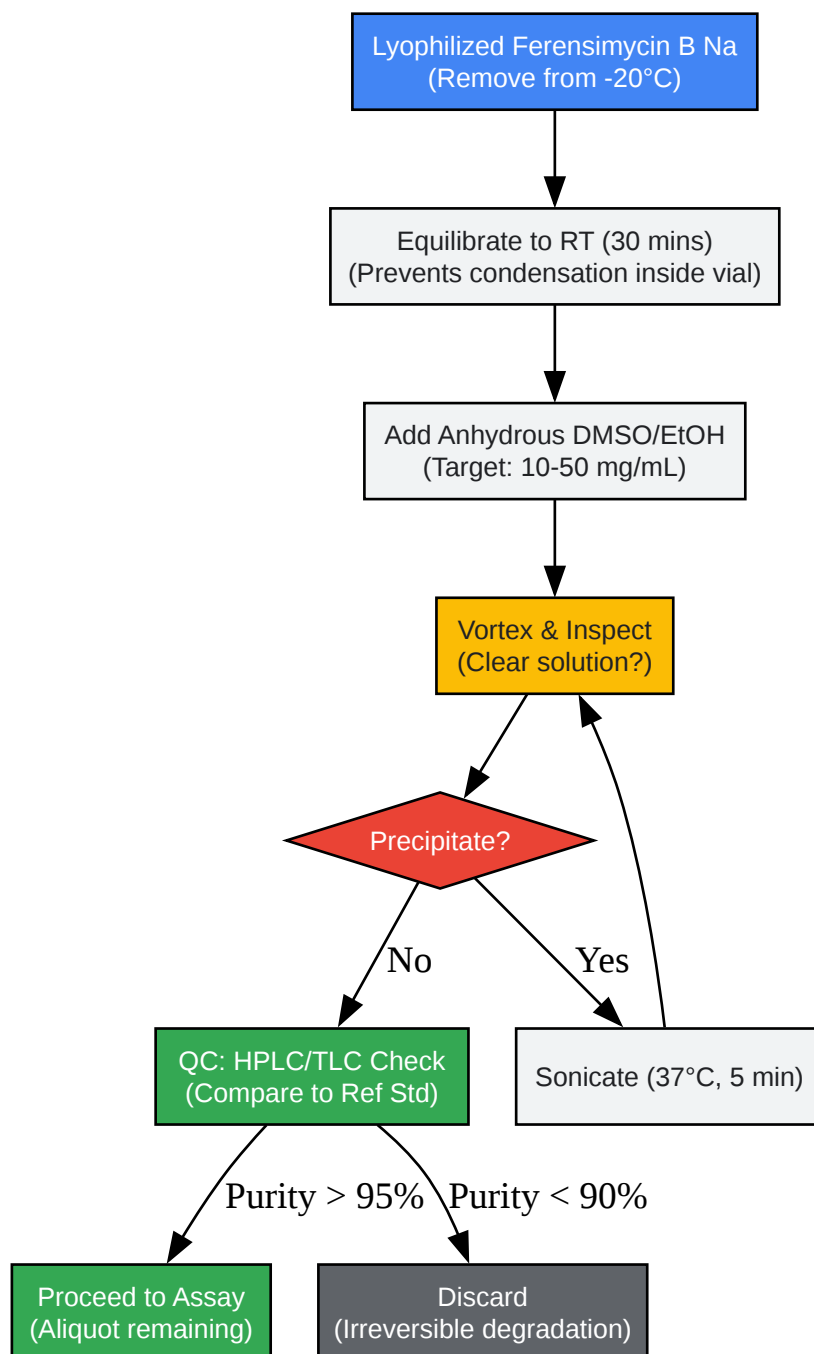
Q5: How does this compound actually work? (Mechanism Context)

Mechanism: Ferensimycin B acts as an ionophore, preferentially binding monovalent cations (like Na⁺ or K⁺) and transporting them across lipid membranes down their concentration gradient.^{[1][2][3][4]} This disrupts the electrochemical gradient (membrane potential), leading to osmotic stress and cell death in target organisms (e.g., Gram-positive bacteria, coccidia).^{[1][2][3][4]}

Experimental Workflows & Validation

Workflow 1: Reconstitution & Quality Control

This self-validating workflow ensures that the compound used in your assay matches the expected potency.^{[1][2][3][4]}

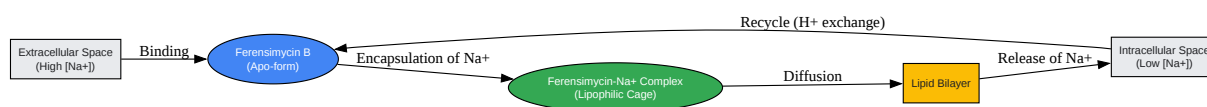


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Caption: Decision tree for the reconstitution of Ferensimycin B, including checkpoints for solubility and purity verification.

Workflow 2: Mechanism of Action (Ionophore Transport)

Understanding the mechanism helps explain why "loss of activity" occurs (structural damage prevents ion encapsulation).[1][2][3][4]



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Caption: Cyclic transport mechanism of Ferensimycin B. Structural degradation during storage breaks this cycle by preventing Na⁺ encapsulation.[1][2][3][4]

References

- Kusakabe, Y., et al. (1982).[1][2][3][4][5] Ferensimycins A and B. Two polyether antibiotics.[1][2][3][4][5][6] Taxonomy, fermentation, isolation, characterization and structural studies.[1][2][3][4][5] The Journal of Antibiotics, 35(9), 1119–1129.[1][2][3][4][5] [\[Link\]](#)
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- Kevin, D., et al. (2009).[1][2][3][4] Polyether Ionophores: Broad-Spectrum Activity and Stability Considerations. Chemical Reviews. (General reference for polyether stability classes). [\[Link\]](#)

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Sources

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- [2. Ferrocin B | C51H84FeN13O19 | CID 139587141 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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